

4-Cyclohexylbenzoic acid CAS number 20029-52-1 properties

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Compound of Interest

Compound Name: 4-Cyclohexylbenzoic acid

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An In-Depth Technical Guide to **4-Cyclohexylbenzoic Acid** (CAS No. 20029-52-1): Properties, Synthesis, and Applications

Abstract and Introduction

4-Cyclohexylbenzoic acid (CAS No. 20029-52-1) is a bifunctional organic compound characterized by a rigid core composed of a benzene ring and a cyclohexane ring, linked to a reactive carboxylic acid group. This unique structural arrangement imparts a significant degree of molecular anisotropy, or rod-like shape, making it a cornerstone intermediate in the field of materials science. While the benzoic acid moiety is a common scaffold in medicinal chemistry, the primary and most extensively developed application of **4-cyclohexylbenzoic acid** and its analogues is in the synthesis of high-performance liquid crystals (LCs).

This technical guide provides a comprehensive overview of **4-cyclohexylbenzoic acid**, detailing its chemical and physical properties, plausible synthetic routes, and core reactivity. It places a strong emphasis on its pivotal role as a precursor for calamitic (rod-shaped) liquid crystals, which are fundamental components in modern display technologies and advanced photonic devices. Furthermore, this document explores the compound's safety profile and handling protocols, offering a holistic resource for researchers, materials scientists, and professionals in drug development.

Chemical Identity and Physicochemical Properties

The fundamental identity and physical characteristics of a compound are critical for its application in any scientific or industrial context. These properties dictate its behavior in various solvents, its thermal stability, and its appropriate storage conditions.

Molecular Structure and Identifiers

The structure of **4-Cyclohexylbenzoic acid** consists of a cyclohexane ring attached at the para position of a benzoic acid molecule.

Caption: Chemical structure of **4-Cyclohexylbenzoic acid**.

Table 1: Chemical Identifiers

Identifier	Value	Reference(s)
CAS Number	20029-52-1	[1][2][3][4][5]
Molecular Formula	C ₁₃ H ₁₆ O ₂	[1][4][5]
Molecular Weight	204.26 g/mol	[2][4][5]
IUPAC Name	4-cyclohexylbenzoic acid	[5]
Synonyms	p-Cyclohexylbenzoic acid, (4-Carboxyphenyl)cyclohexane	[3][5][6]
InChIKey	QCIWHVKGVVQHIY-UHFFFAOYSA-N	[1][5]
Canonical SMILES	C1CCC(CC1)C2=CC=C(C=C2)C(=O)O	[5]
EINECS Number	243-472-5	[2][3][4]

Physicochemical Data

The physical properties of **4-Cyclohexylbenzoic acid** are summarized below. It exists as a stable, crystalline solid at room temperature with a high melting point, indicative of a well-ordered crystal lattice.

Table 2: Physicochemical Properties

Property	Value	Reference(s)
Appearance	White to off-white powder or crystalline solid	[2][4][7]
Melting Point	194 - 200 °C	[1][2][3][4]
Boiling Point	351.1 ± 21.0 °C (Predicted)	[2][4]
pKa	4.35 ± 0.10 (Predicted)	[2][4]
Storage	Store sealed in a dry place at room temperature	[2][4]

Synthesis and Reactivity

While specific, detailed protocols for the synthesis of **4-Cyclohexylbenzoic acid** are not abundant in open literature, its structure lends itself to established organic chemistry transformations. Plausible synthetic strategies can be inferred from methods used for structurally similar compounds.[8][9]

Plausible Synthetic Pathway

A common industrial approach for this class of molecules involves a multi-step synthesis that builds the core structure sequentially. A representative workflow could start from biphenyl and proceed through acylation, alkylation, reduction, and oxidation, followed by hydrogenation to yield the final product.[9] This ensures high selectivity and yield, which are crucial for industrial production.

Caption: Plausible multi-step synthesis workflow for **4-Cyclohexylbenzoic acid**.

Key Reactivity: Esterification for Mesogen Formation

The chemical utility of **4-Cyclohexylbenzoic acid** is dominated by the reactivity of its carboxylic acid functional group.[8] This group serves as a versatile handle for derivatization, most notably through esterification.

The reaction with various substituted phenols or alcohols is the critical step in producing the final liquid crystal molecules, known as mesogens. This reaction elongates the molecular

structure and introduces different terminal groups, which fine-tunes the physical properties of the resulting material, such as its melting point and the temperature range of its liquid crystal phases.^[8]^[10]

Protocol: General Esterification via Acyl Chloride

- **Activation:** The carboxylic acid is first converted to a more reactive acyl chloride. This is typically achieved by reacting **4-Cyclohexylbenzoic acid** with a chlorinating agent like thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$) in an inert solvent (e.g., dichloromethane or toluene) with a catalytic amount of DMF. The reaction is often performed at room temperature or with gentle heating.
- **Esterification:** The resulting 4-cyclohexylbenzoyl chloride is then reacted with a desired phenol or alcohol in the presence of a base, such as pyridine or triethylamine. The base acts as a nucleophilic catalyst and scavenges the HCl byproduct.
- **Workup and Purification:** The reaction mixture is typically washed with dilute acid, water, and brine to remove unreacted starting materials and byproducts. The final ester product is then purified, usually by recrystallization or column chromatography, to achieve the high purity required for liquid crystal applications.

Core Application: A Building Block for Liquid Crystals

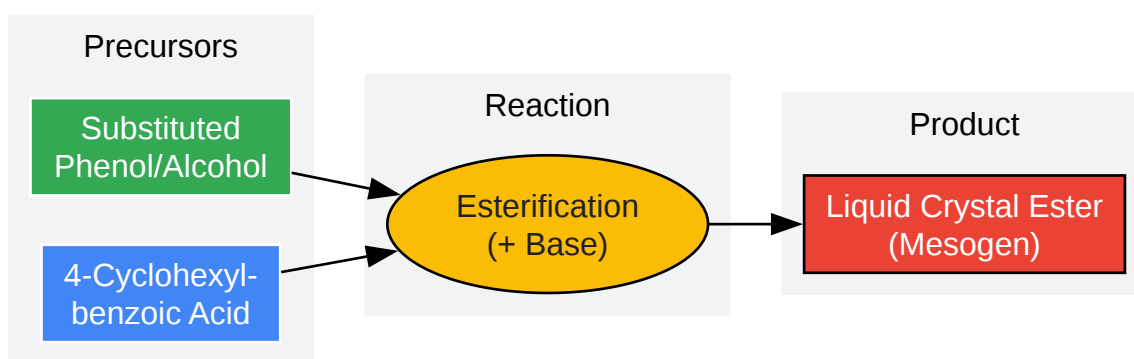
The primary industrial and research application of **4-Cyclohexylbenzoic acid** is as a fundamental building block for thermotropic liquid crystals.^[10]^[11]

Molecular Design Principles for Liquid Crystal Generation

The formation of liquid crystal phases is predicated on specific molecular design principles that balance rigidity and flexibility. The structure of **4-Cyclohexylbenzoic acid** provides the necessary molecular anisotropy (a non-spherical, rod-like shape) that is a prerequisite for mesomorphism.^[8]

- The Rigid Core: The combination of the benzene ring and the cyclohexane ring creates a rigid, linear core that promotes the parallel alignment of molecules needed for liquid crystal phases.[8]
- The Carboxylic Acid Handle: As discussed, this group allows for the attachment of various terminal chains via esterification, enabling the precise tuning of the final molecule's properties.[8][10]

Derivatives, such as p-substituted phenyl esters of 4-(trans-4-alkylcyclohexyl)benzoic acids, are well-known to exhibit nematic phases over wide and practical temperature ranges.[8]



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Caption: Role of **4-Cyclohexylbenzoic acid** as a precursor for liquid crystals.

Advanced Applications in Photonics and Polymers

The liquid crystals derived from **4-Cyclohexylbenzoic acid** are not limited to displays. They are being actively researched for use in tunable photonic devices, including:

- Switchable diffraction gratings
- Tunable optical filters
- Dynamic lenses[8]

Furthermore, when reacted with bifunctional molecules like diols, **4-Cyclohexylbenzoic acid** can form liquid crystal polymers. These materials combine the properties of polymers

(mechanical strength, thermal stability) with the unique optical properties of liquid crystals, opening doors for applications in flexible displays and advanced optical films.[\[10\]](#)[\[11\]](#)

Potential in Drug Discovery and Development

While materials science is its primary domain, the structural motifs within **4-Cyclohexylbenzoic acid** are relevant to medicinal chemistry. Benzoic acid and its derivatives are a well-established class of compounds in pharmaceuticals, used as preservatives and as scaffolds for active pharmaceutical ingredients.[\[12\]](#)[\[13\]](#)[\[14\]](#)

The cyclohexyl-aryl-acid framework has been explored in various therapeutic contexts. For instance, more complex molecules incorporating a cyclohexyl group and a benzoic acid moiety have been investigated as highly potent CCR5 antagonists for anti-HIV therapy.[\[15\]](#)[\[16\]](#) Other related sulfonamide derivatives are studied for their potential as enzyme inhibitors.[\[17\]](#) Although no direct pharmacological data for **4-Cyclohexylbenzoic acid** itself is prominent, its structure represents a potential starting point or fragment for the design of new therapeutic agents where a rigid, lipophilic group is desired for receptor binding.

Safety, Handling, and Toxicology

According to available safety data, **4-Cyclohexylbenzoic acid** is classified as an irritant. Standard laboratory precautions should be employed when handling this compound.

Table 3: GHS Hazard Classification

Category	Information	Reference(s)
Signal Word	Warning	[5][7]
Pictograms	GHS07 (Exclamation Mark)	[4][5]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[5][7]
Precautionary Statements	P261: Avoid breathing dust. P280: Wear protective gloves/eye protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5][7]

Handling and Storage Recommendations

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required, including safety glasses, gloves, and a lab coat. Avoid dust formation.[7]
- Handling: Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Wash hands thoroughly after handling.[7]
- Storage: Keep the container tightly closed in a dry and well-ventilated place. Store at room temperature.[7]

Conclusion

4-Cyclohexylbenzoic acid is a structurally elegant and highly valuable chemical intermediate. Its defining feature is its rigid, anisotropic molecular architecture, which makes it an

indispensable precursor in the synthesis of calamitic liquid crystals. Through straightforward esterification chemistry, it is transformed into a wide array of mesogens that form the basis of modern LCDs and next-generation photonic devices. While its direct applications in drug discovery are not established, its structural components are of interest in medicinal chemistry. Proper adherence to safety protocols is necessary when handling this compound due to its irritant nature. In summary, **4-Cyclohexylbenzoic acid** stands as a critical enabling molecule for advanced materials and technologies.

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